Application Note: Comprehensive Analytical Characterization of 3-(4-Bromophenyl)piperidin-2-one

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)piperidin-2-one*
CAS No.:	*769944-71-0*
Cat. No.:	*B3029732*

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **3-(4-Bromophenyl)piperidin-2-one**, a key heterocyclic scaffold in medicinal chemistry. The protocols herein are designed to ensure the structural elucidation, purity assessment, and physicochemical profiling of this compound, adhering to the principles of scientific integrity and providing actionable insights for researchers in drug discovery and development. We will delve into the practical and theoretical aspects of Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Thermal Analysis (Differential Scanning Calorimetry and Thermogravimetric Analysis). Each section includes not only step-by-step protocols but also the rationale behind the chosen methodologies, ensuring a deep understanding of the analytical process.

Introduction

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3-(4-Bromophenyl)piperidin-2-one is a substituted lactam derivative with significant potential as a building block in the synthesis of novel therapeutic agents. Its structure, featuring a chiral center, a lactam ring, and a bromophenyl moiety, offers multiple points for chemical modification, making it an attractive starting material for the development of new drugs. The bromine atom, in particular, serves as a convenient handle for cross-coupling reactions, enabling the synthesis of a diverse library of analogues.

Given its importance, the unambiguous characterization of **3-(4-Bromophenyl)piperidin-2-one** is paramount to ensure the reliability and reproducibility of downstream applications. This guide provides a multi-faceted analytical approach to confirm its identity, quantify its purity, and assess its physical properties.

Structural Elucidation by NMR and Mass Spectrometry

The primary identification of a newly synthesized batch of **3-(4-Bromophenyl)piperidin-2-one** relies on the synergistic use of NMR spectroscopy and mass spectrometry. NMR provides detailed information about the carbon-hydrogen framework, while MS confirms the molecular weight and elemental composition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules in solution. For **3-(4-Bromophenyl)piperidin-2-one**, ^{1}H NMR will confirm the presence and connectivity of the different protons, while ^{13}C NMR will identify all the unique carbon environments.

- Solvent Selection: Deuterated chloroform ($CDCl_3$) is a common initial choice for its excellent solubilizing properties for many organic compounds and its relatively simple solvent signal. If solubility is an issue, dimethyl sulfoxide-d_6 (DMSO-d_6) is a good alternative.

- ^{1}H NMR: This experiment is the first step to get a general overview of the molecule's structure. The chemical shifts, integration, and coupling patterns of the signals provide a wealth of information about the electronic environment and spatial relationship of the protons.

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- ^{13}C NMR: This experiment is crucial for confirming the number of unique carbon atoms in the molecule and their hybridization state (sp^2, sp^3). The presence of the carbonyl carbon of the lactam and the aromatic carbons can be definitively established.
- 2D NMR (COSY & HSQC): While not always mandatory for simple structures, 2D NMR experiments like Correlation Spectroscopy (COSY) and Heteronuclear Single Quantum Coherence (HSQC) can be invaluable for unambiguously assigning proton and carbon signals, especially for the piperidinone ring protons. COSY reveals proton-proton coupling networks, while HSQC correlates directly bonded proton-carbon pairs.
- Sample Preparation:
  - Accurately weigh 5-10 mg of **3-(4-Bromophenyl)piperidin-2-one**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube.
  - Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.
- Instrument Setup (for a 400 MHz spectrometer):
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to obtain optimal resolution.
  - Acquire a ^{1}H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
  - Acquire a ^{13}C NMR spectrum. Due to the lower natural abundance of ^{13}C, a larger number of scans will be required (e.g., 1024 or more).
- Data Processing and Interpretation:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase the spectra correctly.

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- Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., $CHCl_3$ at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
- Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
- Analyze the coupling constants (J-values) in the ^1H NMR spectrum to deduce the connectivity of the protons.
- Correlate the ^1H and ^{13}C signals using 2D NMR data if acquired.

Assignment	^1H NMR (ppm, multiplicity, J in Hz)	^{13}C NMR (ppm)
Aromatic CH	~7.5 (d, J=8.4, 2H), ~7.2 (d, J=8.4, 2H)	~140, ~132, ~129, ~121
Piperidinone CH	~3.6 (m, 1H)	~50
Piperidinone CH_2	~3.4 (m, 2H)	~45
Piperidinone CH_2	~2.2 (m, 1H), ~2.0 (m, 1H)	~30
Piperidinone CH_2	~2.5 (m, 1H), ~1.9 (m, 1H)	~25
Lactam C=O	-	~175
Lactam NH	~6.0 (br s, 1H)	-

Note: The exact chemical shifts and coupling patterns can vary depending on the solvent and concentration.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of **3-(4-Bromophenyl)piperidin-2-one** and to confirm its elemental formula through high-resolution mass spectrometry (HRMS). The presence of a bromine atom provides a characteristic isotopic pattern that is a key diagnostic feature.

- Ionization Technique: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like our target compound, minimizing fragmentation and typically

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producing a strong protonated molecule ion $[M+H]^+$.

- Mass Analyzer: A Time-of-Flight (TOF) or Orbitrap mass analyzer is preferred for its high resolution and mass accuracy, which is essential for determining the elemental composition.
- Isotopic Pattern: Bromine has two stable isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 ratio. This results in two molecular ion peaks ($[M+H]^+$ and $[M+2+H]^+$) of almost equal intensity, separated by 2 m/z units, which is a definitive confirmation of the presence of one bromine atom.
- Sample Preparation:
  - Prepare a dilute solution of **3-(4-Bromophenyl)piperidin-2-one** (approximately 10-100 µg/mL) in a suitable solvent like methanol or acetonitrile.
  - Filter the solution through a 0.22 µm syringe filter if any particulate matter is present.
- Instrument Setup (ESI-TOF or ESI-Orbitrap):
  - Infuse the sample solution directly into the mass spectrometer or inject it through a liquid chromatography system.
  - Operate the ESI source in positive ion mode.
  - Optimize the source parameters (e.g., capillary voltage, gas flow, temperature) to maximize the signal of the $[M+H]^+$ ion.
  - Acquire the mass spectrum over a suitable m/z range (e.g., 100-500).
- Data Analysis:
  - Identify the molecular ion peak. For **3-(4-Bromophenyl)piperidin-2-one** ($C_{11}H_{12}BrNO$), the expected monoisotopic mass of the neutral molecule is approximately 253.01 g/mol . The $[M+H]^+$ ion should appear at m/z ~254.02.
  - Observe the characteristic isotopic pattern for a single bromine atom: two peaks of nearly equal intensity at m/z ~254 and ~256.

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- For HRMS data, use the instrument's software to calculate the elemental composition from the accurate mass measurement. The measured mass should be within 5 ppm of the theoretical mass.

Ion	Theoretical m/z	Observed m/z (example)	Isotopic Pattern
$[M+H]^+$ (with ^{79}Br)	254.0229	254.0231	~100% relative abundance
$[M+H]^+$ (with ^{81}Br)	256.0209	256.0211	~97.7% relative abundance

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is the gold standard for determining the purity of active pharmaceutical ingredients (APIs) and intermediates.[1] A well-developed HPLC method can separate the main compound from any process-related impurities and degradation products.

Synthesis and Potential Impurities

A plausible synthetic route for **3-(4-Bromophenyl)piperidin-2-one** involves the Michael addition of a protected glutamic acid derivative to 4-bromobenzaldehyde, followed by deprotection and cyclization. Another route could be the reaction of a 4-bromophenyl substituted precursor followed by ring formation.

Based on these potential synthetic pathways, likely impurities include:

- Starting Materials: e.g., 4-bromobenzaldehyde, glutamic acid derivatives.
- Intermediates: e.g., uncyclized amino acid precursors.
- By-products: e.g., over-brominated or debrominated species.
- Degradation Products: The lactam ring is susceptible to hydrolysis, which would result in the corresponding amino acid.

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HPLC Method Development

- Mode of Chromatography: Reversed-phase HPLC is the most common and versatile mode for the analysis of moderately polar to nonpolar compounds.
- Stationary Phase: A C18 column is a good starting point due to its broad applicability.[2] For aromatic compounds, a Phenyl-Hexyl column can sometimes offer alternative selectivity.[3]
- Mobile Phase: A mixture of water (or an aqueous buffer) and an organic solvent (acetonitrile or methanol) is typically used. Acetonitrile is often preferred for its lower UV cutoff and viscosity. A gradient elution is recommended to ensure the elution of both polar and nonpolar impurities within a reasonable time.
- Detector: A UV detector is suitable as the bromophenyl group has a strong chromophore. Detection at a wavelength around 254 nm is a good starting point. A photodiode array (PDA) detector is highly recommended as it can provide spectral information for peak purity assessment.
- Preparation of Solutions:
  - Mobile Phase A: Deionized water with 0.1% formic acid or trifluoroacetic acid (to improve peak shape).
  - Mobile Phase B: Acetonitrile with 0.1% formic acid or trifluoroacetic acid.
  - Sample Solution: Accurately weigh and dissolve **3-(4-Bromophenyl)piperidin-2-one** in the mobile phase to a concentration of approximately 0.5-1.0 mg/mL.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Injection Volume: 10 µL.

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- UV Detection: 254 nm (or use a PDA detector to monitor a wider range).
- Gradient Program (Example):

Time (min)	% Mobile Phase B
0	**30**
20	90
25	90
26	30

| 30 | 30 |

- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of the main peak as a percentage of the total peak area.
  - If using a PDA detector, check the peak purity of the main component.
  - Identify and quantify any impurities relative to the main peak.

Physicochemical Characterization by Thermal Analysis

Thermal analysis techniques, such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), provide valuable information about the physical properties of a compound, including its melting point, purity, and thermal stability.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is an excellent technique for determining the melting point and assessing the purity of crystalline solids.[4][5]

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- Sample Preparation:
  - Accurately weigh 2-5 mg of **3-(4-Bromophenyl)piperidin-2-one** into an aluminum DSC pan.
  - Crimp the pan with a lid.
- Instrument Setup:
  - Place the sample pan and an empty reference pan into the DSC cell.
  - Purge the cell with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min.
  - Heat the sample at a constant rate (e.g., 10 °C/min) over a temperature range that encompasses the melting point (e.g., 50 °C to 200 °C).
- Data Analysis:
  - The melting point is determined as the onset or peak of the melting endotherm.
  - The purity can be estimated using the van't Hoff equation, which relates the melting point depression to the mole fraction of impurities.[6] Most modern DSC software has built-in purity analysis programs.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the thermal stability and decomposition profile of a compound.

- Sample Preparation:
  - Accurately weigh 5-10 mg of **3-(4-Bromophenyl)piperidin-2-one** into a TGA pan (ceramic or platinum).
- Instrument Setup:
  - Place the pan in the TGA furnace.

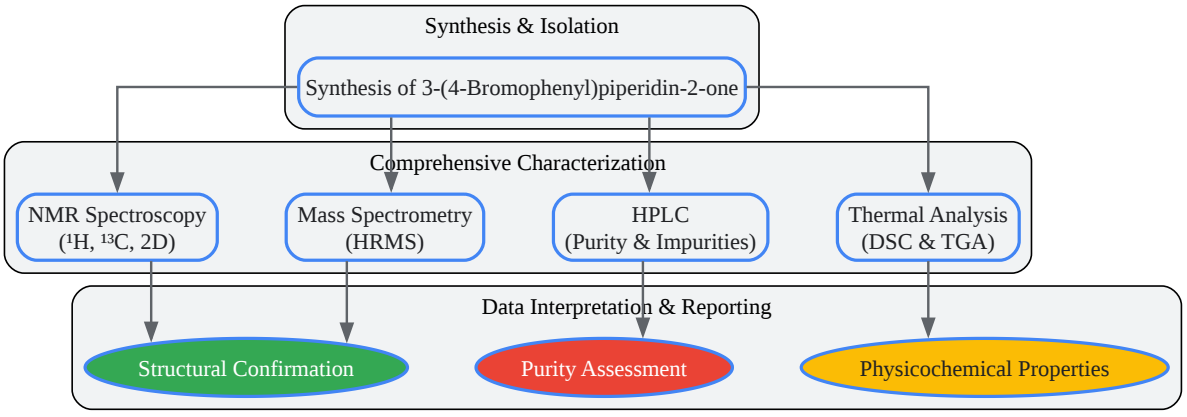
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- Purge the furnace with an inert gas (e.g., nitrogen) at a flow rate of 20-50 mL/min.
- Heat the sample at a constant rate (e.g., 10 °C/min) to a high temperature (e.g., 600 °C).

- Data Analysis:
  - Plot the mass of the sample as a function of temperature.
  - The onset of mass loss indicates the beginning of decomposition.
  - The TGA curve can reveal the presence of residual solvents or water if mass loss occurs at low temperatures.

Data Visualization and Workflow

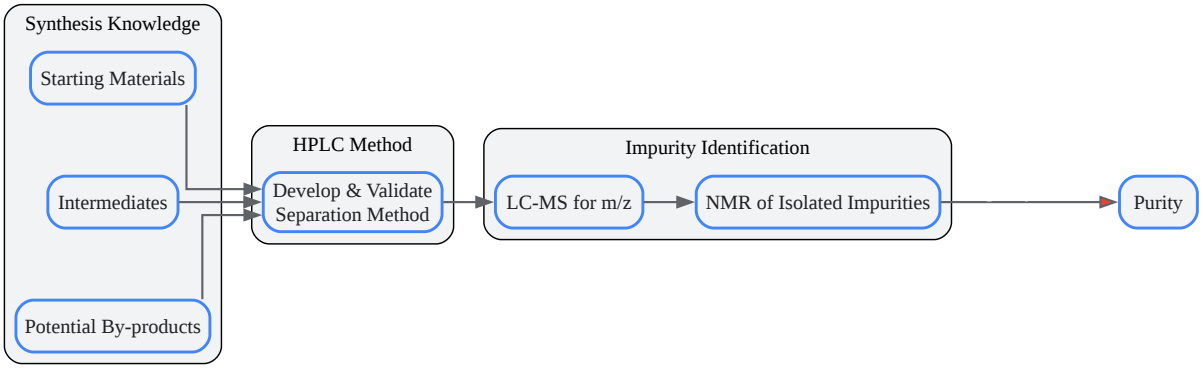
To provide a clear overview of the analytical workflow, the following diagrams have been generated using Graphviz.



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Caption: Overall analytical workflow for the characterization of **3-(4-Bromophenyl)piperidin-2-one**.

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Caption: Logical flow for impurity identification and profiling.

Conclusion

The analytical methods and protocols detailed in this application note provide a robust framework for the comprehensive characterization of **3-(4-Bromophenyl)piperidin-2-one**. By employing a combination of NMR, MS, HPLC, and thermal analysis, researchers can confidently verify the structure, determine the purity, and understand the physicochemical properties of this important synthetic intermediate. Adherence to these systematic procedures will ensure the quality and consistency of the compound, which is essential for its successful application in drug discovery and development programs.

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